

Comprehensive Disposal Protocol: Cholecystokinin Pentapeptide (CCK-5)

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Compound of Interest

Compound Name: *Cholecystokinin pentapeptide*

CAS No.: 18917-24-3

Cat. No.: B1668896

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Executive Summary: Operational Safety & Classification

As a Senior Application Scientist, I define the disposal strategy for **Cholecystokinin Pentapeptide** (CCK-5) not merely as "waste management," but as a critical containment protocol for bioactive ligands. While CCK-5 (Gly-Trp-Met-Asp-Phe-NH₂) is not classified as an EPA P-listed acutely hazardous substance, its potent biological activity as a neuropeptide and gut hormone fragment necessitates that it be treated with a higher tier of caution than standard organic buffers.

The Core Directive: Treat all CCK-5 waste as Bioactive Chemical Waste. The objective is complete denaturation and incineration. Under no circumstances should active peptide solutions be discharged into municipal water systems, regardless of concentration.

Substance Profile & Hazard Identification

Before initiating disposal, verify the material identity against the following parameters to ensure protocol alignment.

Parameter	Technical Specification
Compound Name	Cholecystokinin Pentapeptide (CCK-5)
CAS Number	18917-24-3 (Pentapeptide specific)
Sequence	Gly-Trp-Met-Asp-Phe-NH ₂
Molecular Weight	~653.75 g/mol
Bioactivity	Potent agonist for CCK-B receptors; stimulates gastric acid secretion.[1][2]
EPA Waste Code	Not Listed (P/U-List). Manage as Non-Regulated Chemical Waste unless mixed with hazardous solvents.
Solubility	Soluble in water, dilute acid/base, and organic solvents (DMSO, Methanol).

Critical Safety & PPE Requirements

Peptides in powder form pose a significant inhalation risk due to their potential for sensitization. [3]

- **Respiratory Protection:** Handling lyophilized (dry) powder requires a certified Fume Hood or Biosafety Cabinet (Class II). If weighing on an open bench, an N95 or P100 respirator is recommended.
- **Dermal Protection:** Nitrile gloves (minimum thickness 0.11 mm) provide adequate protection. Double-gloving is advised when handling high-concentration stock solutions (>10 mM).
- **Ocular Protection:** Chemical splash goggles are mandatory during reconstitution and waste pouring.

Disposal Workflows: The "Segregate & Destroy" Logic

The disposal method depends entirely on the matrix of the waste. We distinguish between three streams: Solid Pure Substance, Aqueous Solutions, and Organic Solvent Mixtures (HPLC Waste).

Stream A: Solid Waste (Lyophilized Powder & Contaminated Solids)

Applicability: Expired vials, weigh boats, contaminated gloves, and paper towels.

Protocol:

- Containment: Place the vial or solid waste directly into a clear, sealable polyethylene bag (secondary containment).
- Labeling: Affix a "Hazardous Chemical Waste" label. Explicitly write: "Contains Bioactive Peptide: **Cholecystokinin Pentapeptide.**"
- Disposal Path: Transfer to the laboratory's solid chemical waste drum.
- Final Fate: High-temperature incineration. This is the only method that guarantees the destruction of the peptide bond and prevents environmental bio-accumulation.

Stream B: Aqueous Liquid Waste (Buffers, Cell Culture Media)

Applicability: Leftover stock solutions in water, PBS, or saline.

The Inactivation Step (Mandatory): Unlike standard chemicals, bioactive peptides should be chemically deactivated before entering the waste stream to prevent accidental biological exposure downstream.[4]

- Preparation: Collect aqueous waste in a dedicated glass or HDPE container.
- Chemical Inactivation: Add household bleach (Sodium Hypochlorite, ~5-6%) to the waste container to achieve a final concentration of 10% bleach (v/v).
 - Example: Add 50 mL bleach to 450 mL peptide waste.
- Reaction Time: Allow the solution to sit for 30 minutes. The hypochlorite oxidizes the Methionine (Met) and Tryptophan (Trp) residues, effectively destroying the peptide's biological affinity.
- Disposal: Pour the deactivated solution into the "Aqueous Chemical Waste" container.
 - Caution: Do NOT adjust pH with acid while bleach is present (releases chlorine gas).

Stream C: Organic Liquid Waste (HPLC Effluent)

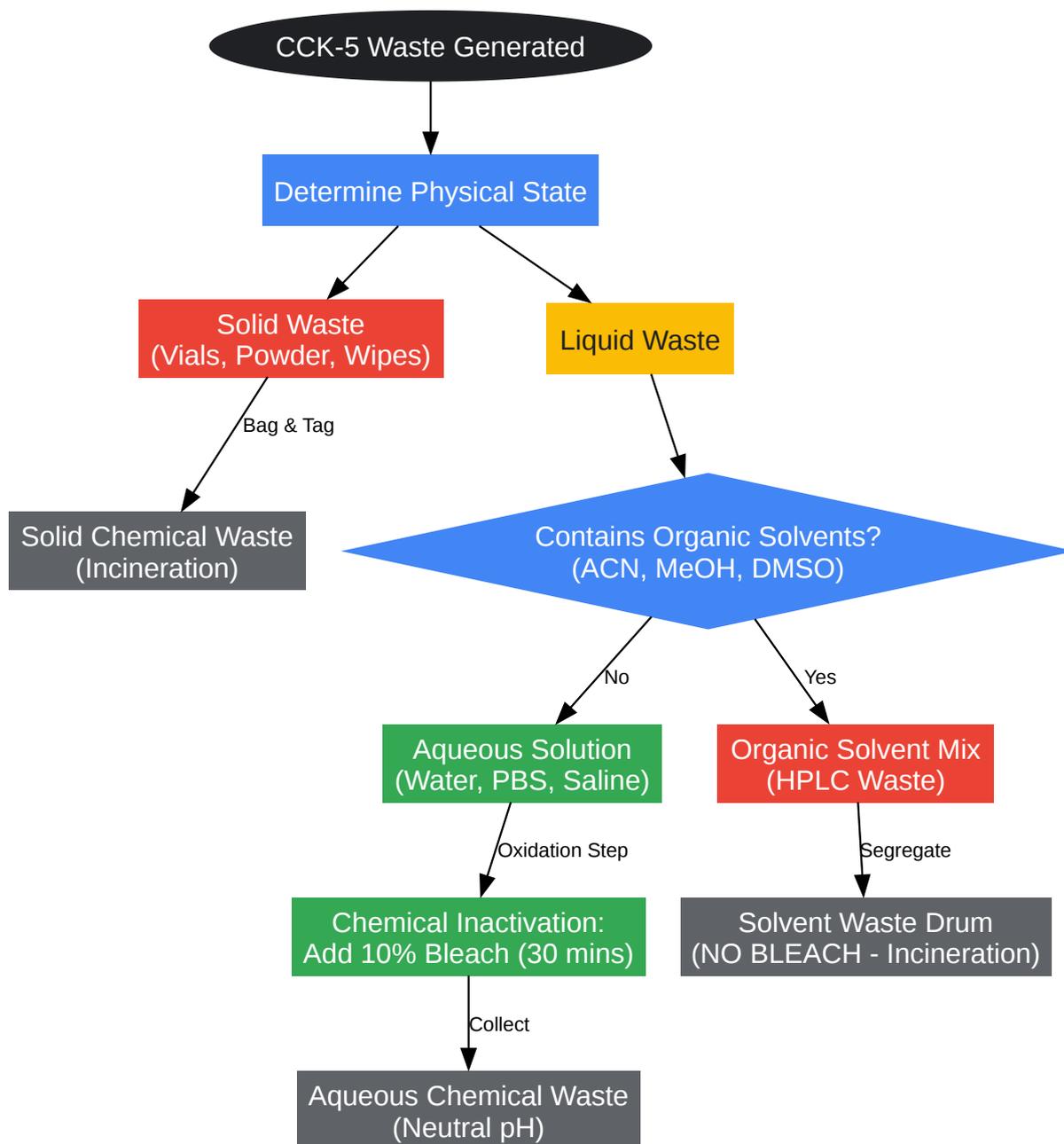
Applicability: Solutions containing Acetonitrile (ACN), Methanol (MeOH), or DMSO.

CRITICAL WARNING: Never add bleach to this stream. Bleach reacts explosively with organics and can form chloroform or other toxic byproducts.

- Segregation: Collect directly into the "Halogenated" or "Non-Halogenated" solvent waste container depending on the solvent mix.
- Labeling: List the solvent components (e.g., "Acetonitrile 50%, Water 50%") and add "Trace Peptide: CCK-5".
- Disposal Path: Commercial incineration. The organic solvents facilitate the combustion process, ensuring peptide destruction.

Visualizing the Decision Logic

The following diagram illustrates the operational decision tree for CCK-5 disposal.



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Caption: Operational decision tree for segregating **Cholecystokinin Pentapeptide** waste streams to ensure safety and compliance.

Emergency Spill Response

In the event of a spill, immediate containment prevents laboratory contamination.[4][5]

- Isolate: Evacuate the immediate area if the spill involves dry powder (inhalation risk).
- PPE: Don double nitrile gloves, goggles, and a lab coat.
- Powder Spill: Cover with a wet paper towel (to prevent aerosolization), then wipe up. Place materials in a hazardous waste bag.
- Liquid Spill: Cover with absorbent pads. Clean the surface with 10% bleach, followed by water to remove corrosive residue.
- Reporting: Document the spill in the lab safety log, noting the estimated quantity of peptide.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 195124, Cholecystokinin precursor C-terminal pentapeptide. Retrieved from [[Link](#)]
- United States Environmental Protection Agency (EPA).Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [[Link](#)]

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Sources

- 1. Cholecystokinin - CCK Peptide - QYAOBIO [qyaobio.com]
- 2. eurogentec.com [eurogentec.com]
- 3. biovera.com.au [biovera.com.au]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. peptide24.store [peptide24.store]

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